

Proper Disposal Procedures for Camphene

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Compound of Interest

Compound Name: Camphene

Cat. No.: B042988

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The following guide provides essential safety and logistical information for the proper disposal of **camphene**, tailored for laboratory professionals. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance. **Camphene** is classified as a flammable solid and is very toxic to aquatic life, mandating its disposal as regulated hazardous waste.^{[1][2][3][4]}

Immediate Safety Protocols

Before handling **camphene** waste, ensure you are wearing the appropriate Personal Protective Equipment (PPE).

- **Eye Protection:** Wear safety glasses or goggles.^[1] If eye irritation occurs, rinse cautiously with water for several minutes and seek medical attention if irritation persists.^[1]
- **Hand Protection:** Use chemically resistant gloves.^[2]
- **Protective Clothing:** Wear a lab coat or other protective clothing.^[1]
- **Ventilation:** Handle **camphene** in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.^[5]

In case of a spill, immediately remove all sources of ignition.^{[1][6]} For small dry spills, sweep the material into a sealed container for disposal.^[1] Ventilate the area and decontaminate the spill site.^[1]

Quantitative Data and Hazard Classification

Camphene's properties and regulatory classifications are summarized below. This information is crucial for accurate waste labeling and handling.

Parameter	Value	Citation(s)
CAS Number	79-92-5	[1] [5] [7]
Physical State	Colorless to white crystalline solid	[1] [6]
Primary Hazards	Flammable Solid (Category 1/2), Serious Eye Irritation, Very Toxic to Aquatic Life	[1] [2] [7]
Flash Point	33-42 °C (92-108 °F)	[6] [8] [9]
RCRA Waste Code	D001 (Ignitability)	[1]
UN Number	1325	[6]
Incompatibilities	Strong oxidizing agents, strong acids, strong bases	[1] [5]
Disposal Prohibitions	Do not dispose of in sinks, drains, or regular trash. [10] [11] [12] Do not evaporate. [10]	[10] [11] [12]

Step-by-Step Disposal Procedure

Follow this protocol to ensure the safe collection, storage, and disposal of **camphene** waste.

Step 1: Waste Identification and Segregation

- Identify all waste containing **camphene** as hazardous waste.[\[10\]](#)
- Do not mix **camphene** waste with incompatible materials, particularly strong oxidizers.[\[5\]](#)[\[13\]](#)
Store it with compatible organic materials like other hydrocarbons.[\[1\]](#)

Step 2: Container Selection and Labeling

- Use a chemically compatible container with a secure, leak-proof lid.[11] The original product container is often a suitable choice if it is in good condition.[13]
- Clearly label the container with the words "Hazardous Waste," the full chemical name "**Camphene**," and the associated hazard characteristics (e.g., "Flammable Solid").[14]

Step 3: Accumulation in a Satellite Accumulation Area (SAA)

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of waste generation.[13][14]
- The SAA should be a cool, dry, and well-ventilated location, away from heat and ignition sources.[1][5] A dedicated, grounded flammables cabinet is recommended.[1]
- Ensure the container remains closed at all times, except when adding waste.[10][14]

Step 4: Arranging for Final Disposal

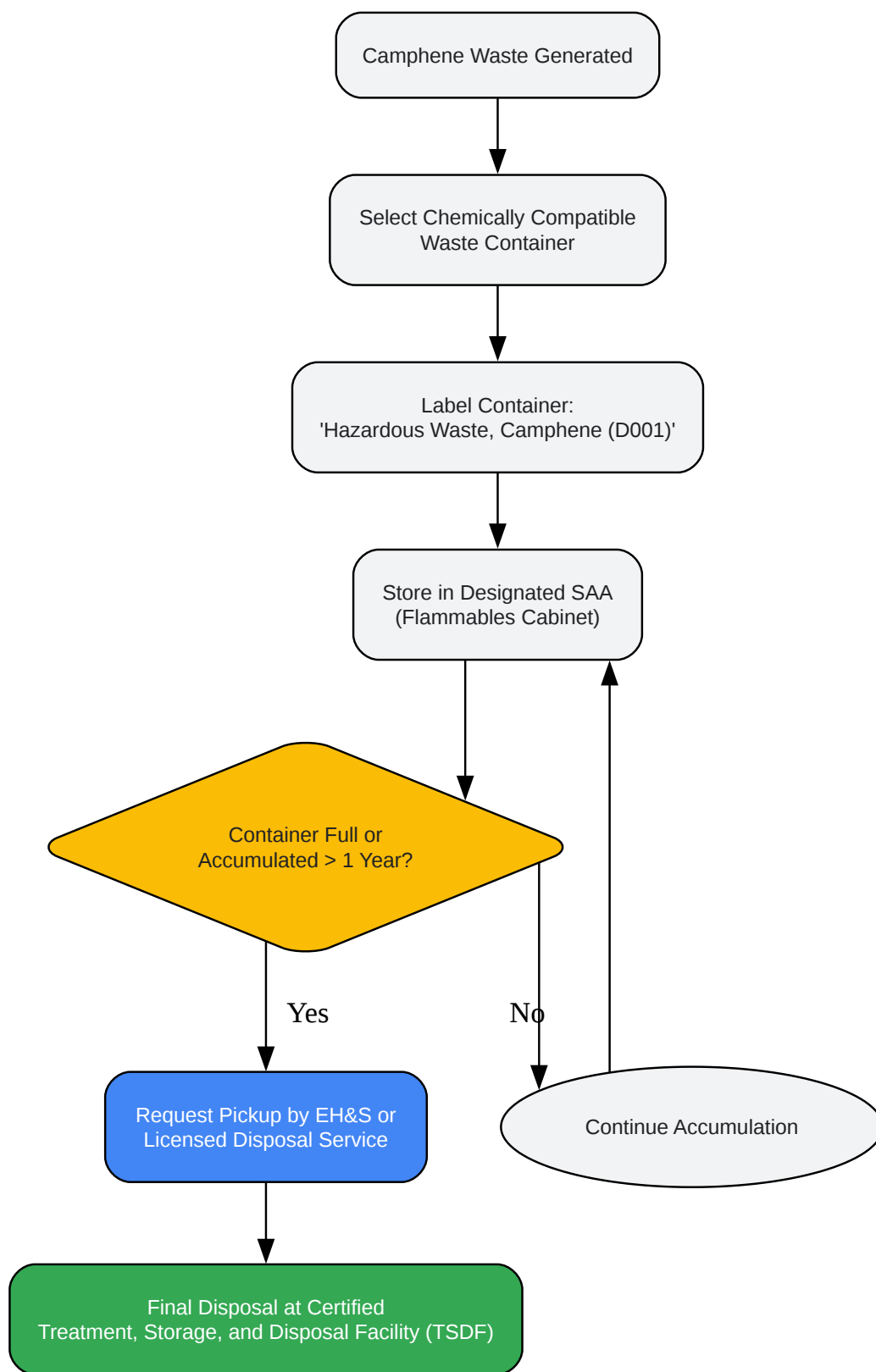
- Once the waste container is full or has been in storage for up to one year, arrange for its removal.[13]
- Contact your institution's Environmental Health and Safety (EH&S) department or a licensed professional waste disposal service to collect the waste.[8][14]
- Complete all necessary waste disposal paperwork provided by the disposal service, ensuring all information is accurate and matches the container label.[15]

Step 5: Disposal of Empty Containers

- A container that held **camphene** can be disposed of as regular trash only after it has been completely emptied, with as little residue as possible remaining.[10]
- Before placing it in the trash, all hazardous labels must be defaced or removed, and the cap should be taken off.[10]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **camphene** waste.



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Caption: Workflow for the safe disposal of **camphene** waste.

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